

Application Note: Unequivocal Determination of Aldicarb Residues by LC-MS/MS

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Compound of Interest

Compound Name: Aldicarb

Cat. No.: B1662136

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Aldicarb is a carbamate pesticide known for its high toxicity and effectiveness against a wide range of insects, mites, and nematodes. Due to its potential risks to human health and the environment, its use is strictly regulated, and monitoring for its residues in food and environmental samples is crucial. **Aldicarb** is rapidly metabolized in plants and soil to two primary toxic metabolites: **aldicarb** sulfoxide and **aldicarb** sulfone.^[1] For regulatory purposes, the total toxic residue is often defined as the sum of the parent **aldicarb** and these two metabolites.

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has become the gold standard for the analysis of pesticide residues.^{[1][2]} Its high sensitivity and selectivity allow for the detection and quantification of target analytes at trace levels, even in complex matrices. The use of Multiple Reaction Monitoring (MRM) provides two levels of mass-based selectivity (precursor ion and product ion), ensuring an unequivocal determination of the analytes.^{[3][4]}

This application note provides detailed protocols for the extraction and unequivocal determination of **aldicarb**, **aldicarb** sulfoxide, and **aldicarb** sulfone in food and water matrices using LC-MS/MS.

Principle

The overall methodology involves the extraction of **aldicarb** and its metabolites from the sample matrix, followed by cleanup to remove interfering co-extractives. The purified extract is then injected into a liquid chromatography system for separation. The analytes are subsequently ionized, typically using electrospray ionization (ESI), and detected by a triple quadrupole mass spectrometer operating in MRM mode. Quantification is achieved by comparing the analyte response to that of a calibration curve, often using matrix-matched standards or isotopically labeled internal standards to correct for matrix effects and procedural losses.[3]

Experimental Protocols

Protocol 1: Analysis in Food Matrices (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined and effective approach for the extraction of pesticide residues from a wide variety of food matrices.[2][5][6]

Materials and Reagents

- **Aldicarb**, **Aldicarb** Sulfoxide, **Aldicarb** Sulfone analytical standards
- Isotope-labeled internal standards (e.g., **Aldicarb**-d3) (optional but recommended)
- Acetonitrile (LC-MS grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquohydrate
- Primary Secondary Amine (PSA) sorbent

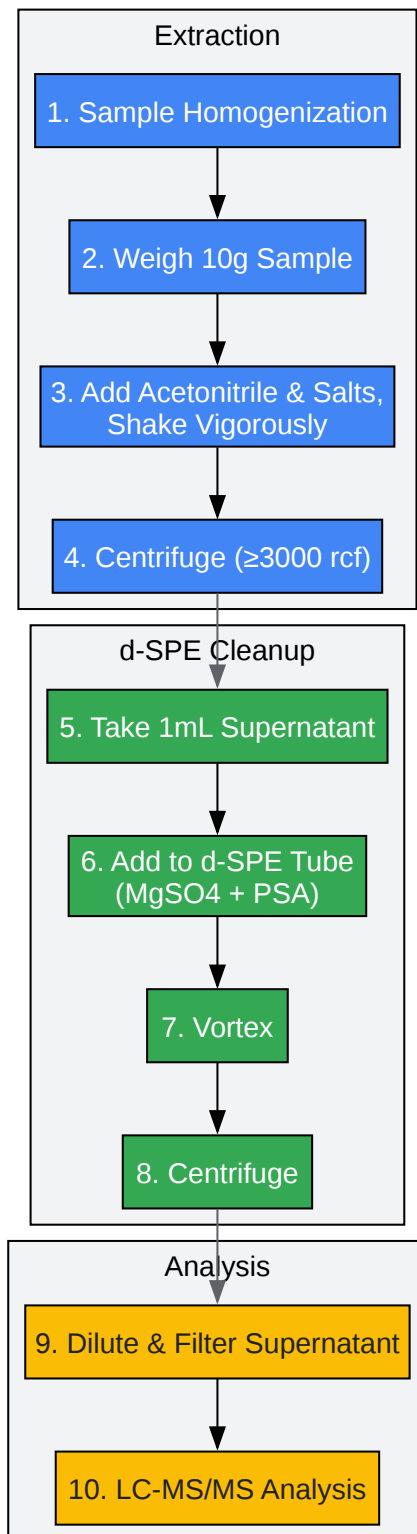
- Graphitized Carbon Black (GCB) (for pigmented samples)
- C18 sorbent (for fatty samples)
- LC-MS grade water and formic acid

Procedure

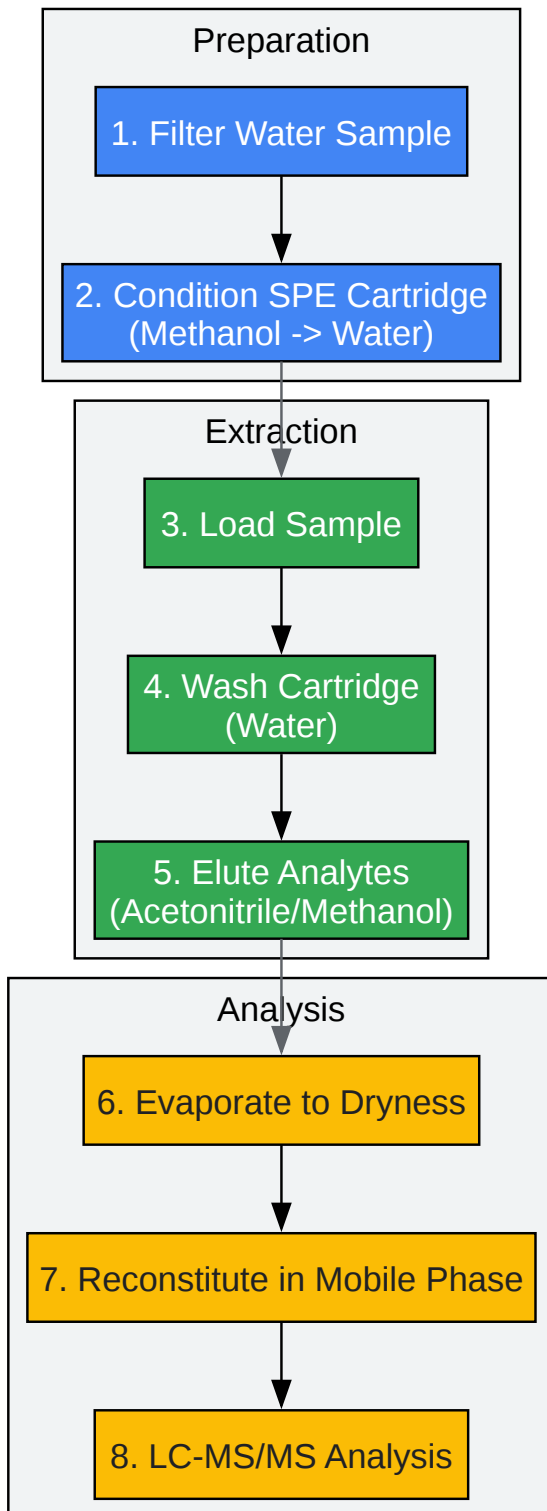
- Sample Homogenization: Homogenize a representative 100-200 g portion of the fruit or vegetable sample to a uniform consistency.
- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - If using, spike with an appropriate volume of internal standard solution.
 - Add QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquohydrate).[\[6\]](#)
 - Immediately cap and shake the tube vigorously for 1 minute.
 - Centrifuge at ≥ 3000 rcf for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing the d-SPE sorbent mixture.
 - For general matrices: 150 mg MgSO_4 , 50 mg PSA.[\[6\]](#)
 - For pigmented matrices (e.g., leafy greens): 150 mg MgSO_4 , 50 mg PSA, 7.5 mg GCB.[\[6\]](#)
 - Vortex for 30 seconds.
 - Centrifuge at high speed (e.g., $>10,000$ rcf) for 2 minutes.

- Final Extract Preparation:
 - Take an aliquot of the cleaned supernatant.
 - Dilute with the initial mobile phase (e.g., 1:1 with water) to minimize matrix effects and ensure compatibility with the LC system.
 - Filter the diluted extract through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

QuEChERS Workflow for Food Samples



SPE Workflow for Water Samples

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References

- 1. hpst.cz [hpst.cz]
- 2. Establishment of an LC-MS/MS Method for the Determination of 45 Pesticide Residues in Fruits and Vegetables from Fujian, China - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Determination of Aldicarb , Aldicarb Sulfoxide , Aldicarb Sulfone in Water by Solid Phase Extraction and UPLC-MS/MS with Isotope Dilution [yyhx.ciac.jl.cn]
- 4. agilent.com [agilent.com]
- 5. researchgate.net [researchgate.net]
- 6. benchchem.com [benchchem.com]
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